

Physical and chemical properties of Cerium(III) chloride

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Compound of Interest

Compound Name: Cerium(III) chloride

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Cerium(III) Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Cerium(III) chloride** (CeCl_3). The information is curated for researchers, scientists, and professionals in drug development who utilize this versatile compound in various applications, from organic synthesis to materials science. This document summarizes key quantitative data in structured tables, details experimental protocols for property determination, and provides a visual representation of the dehydration process of its hydrated form.

Physical and Chemical Properties

Cerium(III) chloride is a compound of cerium and chlorine that exists in both anhydrous (CeCl_3) and hydrated forms, most commonly as the heptahydrate ($\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$). It is a white, hygroscopic solid that readily absorbs water from the atmosphere.^{[1][2]} The anhydrous form is soluble in ethanol and acetone, while both forms are highly soluble in water.^{[1][2]}

Quantitative Data Summary

The following tables provide a summary of the key physical and chemical properties of both anhydrous and heptahydrate forms of **Cerium(III) chloride** for easy comparison.

Table 1: General and Physical Properties

Property	Cerium(III) chloride (Anhydrous)	Cerium(III) chloride (Heptahydrate)
Chemical Formula	CeCl_3 [1]	$\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$ [1]
Molar Mass	246.48 g/mol [1]	372.58 g/mol [1]
Appearance	Fine white powder[1][3]	Yellow crystalline powder[3][4]
Density	3.97 g/cm ³ [1][3]	~3.94 g/mL[5]
Melting Point	817 °C[1][3]	90 °C (decomposes)[1]
Boiling Point	1727 °C[1][3]	Not applicable

Table 2: Solubility and Structural Properties

Property	Cerium(III) chloride (Anhydrous)	Cerium(III) chloride (Heptahydrate)
Solubility in Water	Highly soluble[1][2]	Highly soluble[4]
Solubility in Organic Solvents	Soluble in ethanol and acetone[1][3]	Soluble in alcohol and acetone[5]
Crystal Structure	Hexagonal (UCl_3 type)[1][3]	Orthorhombic[3]
Space Group	$P6_3/m$ [1][3]	Not specified
Lattice Constants	$a = 7.45 \text{ \AA}$, $c = 4.31 \text{ \AA}$ [3]	Not specified
Magnetic Susceptibility (χ)	$+2490.0 \cdot 10^{-6} \text{ cm}^3/\text{mol}$ [1]	Not specified

Key Chemical Characteristics

Cerium(III) chloride is a versatile reagent, primarily owing to its nature as a Lewis acid. This property is harnessed in numerous organic transformations.

- **Lewis Acidity:** CeCl_3 acts as a Lewis acid, a characteristic that is central to its application in organic synthesis. It is used to catalyze reactions such as Friedel-Crafts alkylation and acylation.[3][6]
- **Luche Reduction:** In combination with sodium borohydride, **Cerium(III) chloride** heptahydrate is famously used in the Luche reduction, a method for the 1,2-reduction of α,β -unsaturated ketones to allylic alcohols with high selectivity.[1][2]
- **Hydrolysis:** The hydrated forms of **Cerium(III) chloride** can undergo hydrolysis upon heating, which can lead to the formation of cerium oxychloride (CeOCl).[1][2] To obtain the pure anhydrous form, specific dehydration protocols must be followed.

Experimental Protocols

This section details the methodologies for key experiments related to the characterization and preparation of **Cerium(III) chloride**.

Protocol 1: Synthesis of Anhydrous Cerium(III) Chloride from Heptahydrate

This protocol describes the thermal dehydration of **Cerium(III) chloride** heptahydrate to its anhydrous form, a crucial step for many of its applications in organic synthesis.

Materials:

- **Cerium(III) chloride** heptahydrate ($\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$)
- Round-bottom flask
- Vacuum pump
- Heating mantle with a temperature controller
- Mortar and pestle
- Inert atmosphere (e.g., argon or nitrogen)

Procedure:

- Place powdered **Cerium(III) chloride** heptahydrate into a round-bottom flask.
- Connect the flask to a vacuum line.
- Gradually heat the flask under vacuum. A step-wise heating process is recommended to prevent the formation of cerium oxychloride.^{[6][7]}
 - Heat to 90-100 °C for 1.5-2 hours with intermittent shaking to yield the monohydrate.^[6]
 - After cooling and quickly pulverizing the resulting solid under an inert atmosphere, continue heating.^[6]
 - Gradually increase the temperature to 140-150 °C and maintain for at least 2 hours under high vacuum (0.1-0.2 mm).^[6]
- Once the dehydration is complete, cool the flask to room temperature under vacuum or an inert atmosphere.
- The resulting fine white powder is anhydrous **Cerium(III) chloride**. It should be stored in a desiccator or glovebox to prevent rehydration.

Protocol 2: Determination of Crystal Structure by X-ray Diffraction (XRD)

This protocol outlines the general procedure for analyzing the crystal structure of **Cerium(III) chloride** powder.

Instrumentation:

- Powder X-ray diffractometer (e.g., Panalytical EMPYREAN) with a suitable detector (e.g., linear X'celerator)^[8]
- X-ray source (e.g., Cu K α radiation)^[8]

Procedure:

- Sample Preparation: Finely grind the **Cerium(III) chloride** sample to a homogenous powder. Mount the powder on a sample holder. For air-sensitive anhydrous samples, use an airtight

sample holder.

- Data Collection:
 - Place the sample holder in the diffractometer.
 - Set the instrument parameters, including the X-ray source voltage and current, scan range (e.g., $10-90^\circ 2\theta$), step size, and scan speed.
 - Initiate the data collection.
- Data Analysis:
 - Process the raw diffraction data to obtain a diffractogram (intensity vs. 2θ).
 - Identify the peak positions and intensities.
 - Compare the experimental pattern with standard diffraction patterns from databases (e.g., ICDD) to confirm the phase.
 - For detailed structural analysis, perform Rietveld refinement of the powder diffraction data to determine lattice parameters, space group, and atomic positions.[\[8\]](#)

Protocol 3: Measurement of Magnetic Susceptibility using the Gouy Method

This protocol describes a classic method for determining the magnetic susceptibility of a paramagnetic substance like **Cerium(III) chloride**.

Instrumentation:

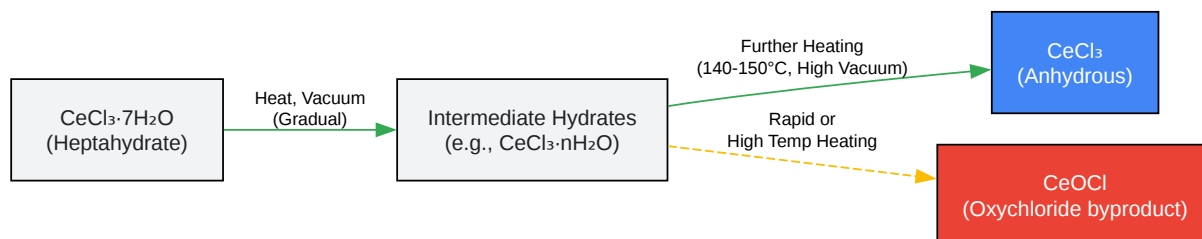
- Gouy balance
- Electromagnet with a power supply
- Analytical balance
- Sample tube (Gouy tube)

Procedure:

- Calibration: Calibrate the Gouy balance using a known standard with a similar magnetic susceptibility.
- Sample Preparation:
 - Weigh the empty Gouy tube (m_{empty}).
 - Fill the tube with the powdered **Cerium(III) chloride** sample to a specific height and weigh it again (m_{full}). The mass of the sample is $m_{\text{sample}} = m_{\text{full}} - m_{\text{empty}}$.
- Measurement without Magnetic Field: Suspend the filled Gouy tube from the balance between the poles of the electromagnet (field off) and record the weight (W_{off}).
- Measurement with Magnetic Field: Turn on the electromagnet to a constant and known field strength. Record the new apparent weight of the sample (W_{on}).
- Calculation: The change in weight ($\Delta W = W_{\text{on}} - W_{\text{off}}$) is proportional to the magnetic susceptibility of the sample. The mass susceptibility (χ_g) can be calculated using the formula: $\chi_g = (2 * L * \Delta W) / (H^2 * m_{\text{sample}})$ where L is the length of the sample, and H is the magnetic field strength. The molar susceptibility (χ_m) is then obtained by multiplying χ_g by the molar mass of **Cerium(III) chloride**.

Dehydration of Cerium(III) Chloride Heptahydrate

The process of dehydrating **Cerium(III) chloride** heptahydrate is a critical procedure for obtaining the anhydrous form required for many chemical reactions. The dehydration proceeds through intermediate hydrates before yielding the final anhydrous product. Careful control of temperature and pressure is essential to prevent the formation of undesirable byproducts such as cerium oxychloride.



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Caption: Dehydration pathway of **Cerium(III) chloride** heptahydrate.

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